

Application Notes and Protocols: Ombitasvir in vitro HCV Replicon Assay

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Compound of Interest

Compound Name: Ombitasvir

Cat. No.: B612150

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Introduction

Ombitasvir is a potent, direct-acting antiviral agent against the Hepatitis C Virus (HCV).^{[1][2]} It functions as an inhibitor of the HCV non-structural protein 5A (NS5A), a phosphoprotein essential for viral RNA replication and virion assembly.^{[1][3][4][5]} This document provides a detailed protocol for evaluating the in vitro efficacy of **Ombitasvir** using an HCV replicon assay. The HCV replicon system is a powerful tool for studying viral replication and for the primary screening and characterization of antiviral compounds.^{[6][7][8][9]} These systems are composed of subgenomic HCV RNA molecules that can autonomously replicate in hepatoma cell lines, such as Huh-7 cells.^{[7][8][9]}

Mechanism of Action

Ombitasvir targets the HCV NS5A protein, disrupting its function in the viral replication complex. While the precise mechanism of NS5A is multifaceted and not entirely elucidated, it is known to be a critical component for the formation of the membranous web, the site of HCV RNA replication. By binding to NS5A, **Ombitasvir** is thought to induce conformational changes that interfere with its ability to interact with other viral and host factors, ultimately leading to the suppression of viral replication.^{[1][4]}

Quantitative Data Summary

The following tables summarize the in vitro activity of **Ombitasvir** against various HCV genotypes and the impact of resistance-associated variants (RAVs) in the context of HCV replicon assays.

Table 1: In Vitro Efficacy of **Ombitasvir** Against Wild-Type HCV Genotypes

HCV Genotype	Replicon System	EC50 (pM)	Reference(s)
Genotype 1a	Subgenomic Replicon	4.5 - 12	[10]
Genotype 1b	Subgenomic Replicon	0.82 - 5.3	[11] [12]
Genotype 2a	Subgenomic Replicon	1.3 - 19.3	[10] [11] [13]
Genotype 2b	Subgenomic Replicon	0.71 - 4.3	[10] [13]
Genotype 3a	Subgenomic Replicon	1.6	[13]
Genotype 4a	Subgenomic Replicon	1.7 - 8.1	[13] [14]
Genotype 5a	Subgenomic Replicon	1.0	[13]
Genotype 6a	Subgenomic Replicon	366	[11] [13]

EC50 (50% effective concentration) is the concentration of a drug that gives half-maximal response.

Table 2: Impact of NS5A Resistance-Associated Variants on **Ombitasvir** Efficacy

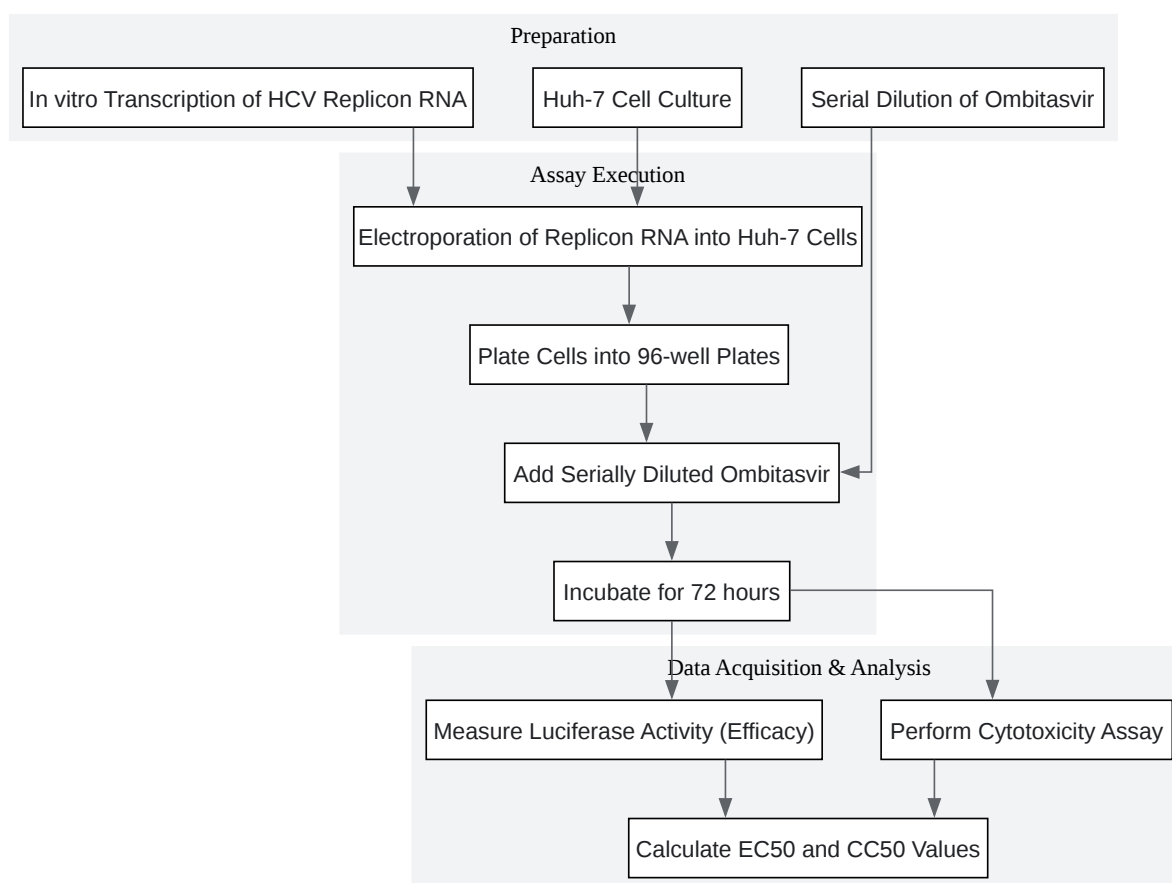
HCV Genotype	NS5A Amino Acid Substitution	Fold Change in EC50	Reference(s)
Genotype 1a	M28V	>1,000	[11]
Genotype 1a	Q30R	>25,000	[11]
Genotype 1a	Y93H/N	>1,000	[8]
Genotype 1b	L31V	>100	[11]
Genotype 1b	Y93H	>1,000	[11]
Genotype 2a	M31I	>100	[10]
Genotype 2b	L31I	>100	[10]
Genotype 4	L28V	>100	[15]

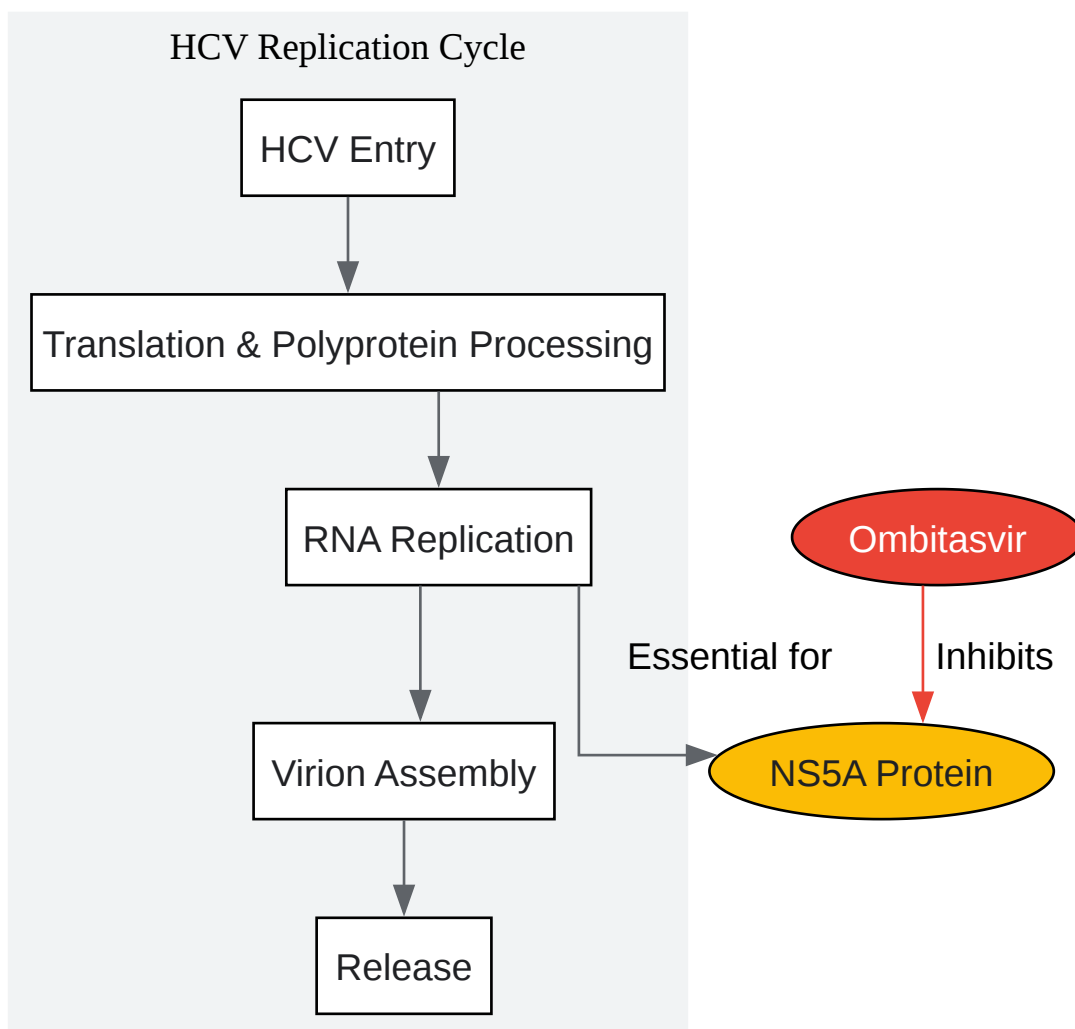
Fold change in EC50 is calculated relative to the wild-type replicon.

Experimental Protocols

I. HCV Replicon Assay Workflow

The following diagram outlines the general workflow for the HCV replicon assay to determine the antiviral activity of **Ombitasvir**.





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